

# Unveiling the Potential of SID 7969543: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: SID 7969543

Cat. No.: B1663708

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This technical guide provides an in-depth overview of **SID 7969543**, a selective inhibitor of Steroidogenic Factor-1 (SF-1, NR5A1), for researchers, scientists, and drug development professionals. **SID 7969543** serves as a valuable chemical probe for investigating the multifaceted roles of SF-1 in health and disease.

## Core Compound Properties

**SID 7969543**, chemically identified as Ethyl 2-[[2-[2-[(2,3-Dihydro-1,4-benzodioxin-6-yl)amino]-2-oxoethyl]-1,2-dihydro-1-oxo-5-isoquinolinyloxy]propanoate, is a potent and selective antagonist of the orphan nuclear receptor SF-1.<sup>[1][2]</sup> It was identified through a functional ultra-high-throughput screening (uHTS) and belongs to an isoquinolinone chemical class.<sup>[3][4][5]</sup>

Property	Value
Chemical Name	Ethyl 2-[[2-[2-[(2,3-Dihydro-1,4-benzodioxin-6-yl)amino]-2-oxoethyl]-1,2-dihydro-1-oxo-5-isoquinolinyloxy]propanoate
Molecular Formula	C24H24N2O7
Molecular Weight	452.46 g/mol
CAS Number	868224-64-0
Purity	≥98%
Solubility	Soluble to 100 mM in DMSO

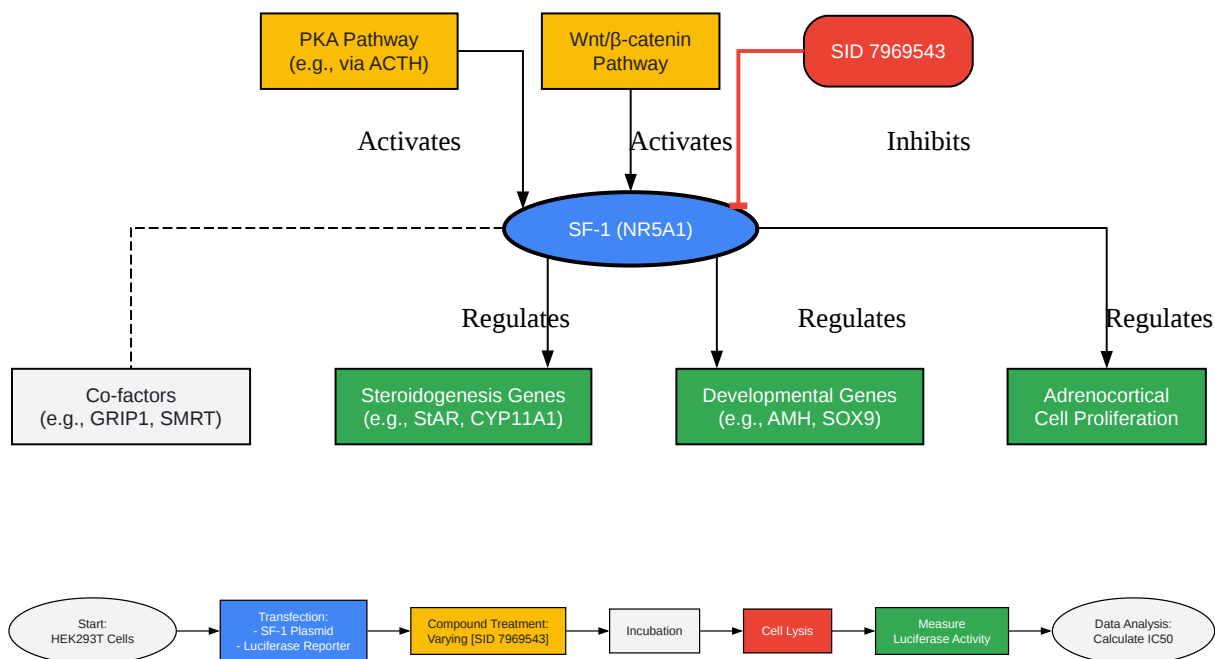
## Quantitative Analysis of In Vitro Activity

**SID 7969543** has been characterized in multiple in vitro assays to determine its potency and selectivity as an SF-1 inhibitor.[3][4] The following table summarizes the key quantitative data.

Assay Type	Target	Cell Line	IC50
Transactivation Assay (chimeric construct)	SF-1	HEK293T	760 nM
Transactivation Assay (full-length protein)	SF-1	HEK293T	30 nM
Selectivity Assay	RORα	HEK293T	>33 μM
Selectivity Assay	VP16	HEK293T	>33 μM

## The Role of SF-1 in Cellular Signaling

Steroidogenic Factor-1 is a master regulator of endocrine development and function, with critical roles in the adrenal glands, gonads, and pituitary.[1] It governs the expression of a wide array of genes involved in steroidogenesis, sex determination, and reproduction.[6] The inhibitory action of **SID 7969543** on SF-1 provides a tool to dissect these complex signaling networks.



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